

Introduction: The Analytical Challenge of a Bifunctional Pyridine

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Compound of Interest

Compound Name: 6-Hydroxypyridine-3-sulfonic acid

CAS No.: 6684-46-4

Cat. No.: B1586391

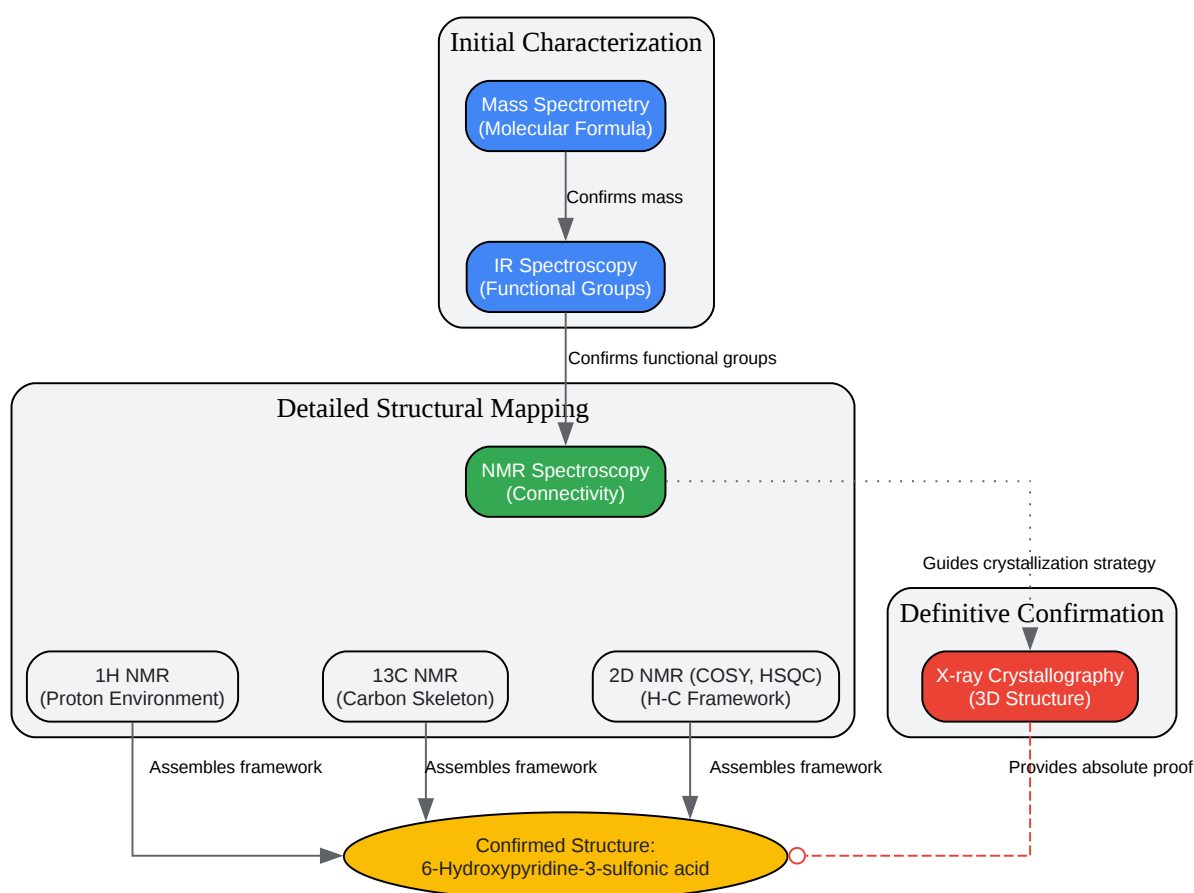
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6-Hydroxypyridine-3-sulfonic acid is a fascinating heterocyclic compound of interest in various chemical research domains, including materials science and drug development. Its structure presents a unique analytical puzzle, combining the aromaticity of a pyridine ring with the distinct chemical properties of a hydroxyl group and a sulfonic acid moiety. The presence of these functional groups introduces the potential for tautomerism (the keto-enol equilibrium between the 6-hydroxypyridine and the 6-pyridone form) and zwitterionic character, which can complicate spectral interpretation.

This guide provides a comprehensive, field-proven strategy for the unambiguous structure elucidation of **6-Hydroxypyridine-3-sulfonic acid**. We will proceed through a logical workflow of modern analytical techniques, moving from foundational mass and compositional data to the intricate details of atomic connectivity and spatial arrangement. The causality behind each experimental choice is explained, reflecting a robust, self-validating analytical approach.

Part 1: The Elucidation Strategy: A Multi-Technique Approach

A successful structure elucidation is not a linear process but an integrated workflow where data from multiple techniques are synthesized to build a cohesive and irrefutable structural model. Our strategy relies on four cornerstone analytical techniques: Mass Spectrometry (MS), Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Single-Crystal X-ray Diffraction.



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Caption: Overall workflow for the structure elucidation of **6-Hydroxypyridine-3-sulfonic acid**.

Part 2: Mass Spectrometry - Establishing the Molecular Blueprint

Expertise & Causality: The first step is to confirm the molecule's mass and derive its elemental formula. For a polar, likely non-volatile compound like **6-Hydroxypyridine-3-sulfonic acid**, Electrospray Ionization (ESI) is the ionization method of choice. It's a soft ionization technique that minimizes fragmentation, allowing for clear observation of the molecular ion. We will use a high-resolution mass spectrometer (HRMS), such as a Time-of-Flight (TOF) or Orbitrap analyzer, to obtain a highly accurate mass measurement, which is crucial for calculating the unambiguous elemental formula.

Expected Results: The molecular formula is $C_5H_5NO_4S$, with a monoisotopic mass of 175.00 g/mol. In ESI-MS, we expect to observe the protonated molecule $[M+H]^+$ in positive ion mode or the deprotonated molecule $[M-H]^-$ in negative ion mode.

Ion	Expected m/z (Calculated)	Mode
$[C_5H_5NO_4S + H]^+$	176.0063	Positive
$[C_5H_5NO_4S - H]^-$	173.9919	Negative

The high-resolution data allows us to distinguish the target formula from other potential isobaric compounds. Fragmentation analysis (MS/MS) can provide further structural clues, such as the characteristic loss of SO_3 (mass = 79.957 Da).

Experimental Protocol: High-Resolution ESI-MS

- **Sample Preparation:** Dissolve ~1 mg of the sample in 1 mL of a suitable solvent (e.g., a 50:50 mixture of water and acetonitrile).
- **Instrumentation:** Use an ESI-TOF or ESI-Orbitrap mass spectrometer.
- **Infusion:** Infuse the sample solution directly into the source at a flow rate of 5-10 μ L/min.
- **ESI Source Parameters (Negative Mode):**
 - Capillary Voltage: -3.5 kV

- Nebulizer Gas (N₂): 1.5 Bar
- Drying Gas (N₂): 7.0 L/min at 200 °C
- Data Acquisition: Acquire spectra in the m/z range of 50-500. Perform an MS/MS experiment on the parent ion at m/z 173.99.

Part 3: Infrared (IR) Spectroscopy - Identifying Functional Groups

Expertise & Causality: FT-IR spectroscopy is a rapid and powerful technique for identifying the key functional groups present in a molecule. For **6-Hydroxypyridine-3-sulfonic acid**, we are looking for characteristic vibrations of the O-H (hydroxyl), N-H (from the pyridone tautomer), C=C/C=N (aromatic ring), and S=O/S-O (sulfonic acid) bonds. The presence and broadness of the O-H and N-H stretches can also provide evidence of extensive hydrogen bonding, which is expected for this molecule in the solid state.

Expected Absorptions: Based on data from related compounds like pyridine-3-sulfonic acid, we can predict the key vibrational modes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Wavenumber (cm ⁻¹)	Vibration Type	Expected Appearance
3400-3200 (broad)	O-H and N-H stretching (H-bonded)	Broad, strong
3100-3000	Aromatic C-H stretching	Medium, sharp
1650-1630	C=O stretching (from pyridone tautomer)	Strong
1610-1450	Pyridine ring C=C and C=N stretching	Multiple, medium
1250-1150	Asymmetric SO ₂ stretching	Strong
1080-1030	Symmetric SO ₂ stretching	Strong
760-720	C-S stretching	Moderate

The presence of a strong band around 1650 cm^{-1} would be compelling evidence for the existence of the pyridone tautomer in the solid state.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation: Place a small amount of the solid powder directly onto the ATR crystal (e.g., diamond or germanium).
- Instrumentation: Use a standard FT-IR spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Scan Range: $4000\text{--}400\text{ cm}^{-1}$
 - Resolution: 4 cm^{-1}
 - Scans: Average 32 scans to improve the signal-to-noise ratio.
- Processing: Perform a background scan of the empty ATR crystal first, then acquire the sample spectrum. The instrument software will automatically generate the transmittance or absorbance spectrum.

Part 4: Nuclear Magnetic Resonance (NMR) Spectroscopy - Assembling the Framework

Expertise & Causality: NMR is the most powerful technique for elucidating the precise connectivity of atoms in a molecule. We will use a combination of ^1H , ^{13}C , and 2D NMR experiments to piece together the carbon-hydrogen framework. The choice of solvent is critical; Deuterated water (D_2O) or Dimethyl sulfoxide (DMSO-d_6) are suitable choices for this polar compound.[4] DMSO-d_6 is often preferred initially as it allows for the observation of exchangeable protons (OH, NH), which would be lost in D_2O .

^1H NMR Spectroscopy

The pyridine ring has three protons. Their chemical shifts and coupling patterns are highly diagnostic. The electron-withdrawing sulfonic acid group and the electron-donating hydroxyl

group will significantly influence the electronic environment of these protons.

Expected Chemical Shifts and Couplings (in DMSO- d_6):

- H2: Expected to be the most downfield proton due to its position between the nitrogen and the sulfonic acid group. It should appear as a doublet.
- H4: Expected to be coupled to H5, appearing as a doublet of doublets.
- H5: Expected to be coupled to H4, appearing as a doublet.
- OH/NH: A broad, exchangeable proton signal, its position is highly dependent on concentration and temperature.

H2

H4

H5

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Note: A visual representation of the molecule would be placed here. As I cannot generate images, imagine the structure of **6-Hydroxypyridine-3-sulfonic acid** with the protons at positions 2, 4, and 5 labeled.

Caption: Proton assignments for **6-Hydroxypyridine-3-sulfonic acid**.

¹³C NMR Spectroscopy

We expect to see 5 distinct signals for the 5 carbon atoms in the pyridine ring. The chemical shifts will be influenced by the attached heteroatoms and functional groups. The carbon bearing the hydroxyl group (C6) and the carbon attached to the sulfonic acid group (C3) will have characteristic shifts.

2D NMR Spectroscopy (COSY & HSQC)

- COSY (Correlation Spectroscopy): This experiment reveals ¹H-¹H coupling networks. We would expect to see a correlation between H4 and H5, confirming their adjacency.

- HSQC (Heteronuclear Single Quantum Coherence): This experiment maps each proton directly to the carbon it is attached to, allowing for unambiguous assignment of the protonated carbons (C2, C4, C5).

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve ~10-15 mg of the sample in 0.6 mL of DMSO-d₆.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single pulse (zg30).
 - Spectral Width: 0-12 ppm.
 - Acquisition Time: ~3 seconds.
 - Relaxation Delay: 2 seconds.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled single pulse (zgpg30).
 - Spectral Width: 0-200 ppm.
 - Relaxation Delay: 2 seconds.
- 2D NMR: Utilize standard instrument library pulse programs for COSY and HSQC experiments.

Part 5: Single-Crystal X-ray Crystallography - The Definitive Proof

Expertise & Causality: While the combination of MS and NMR provides a very strong case for the structure, single-crystal X-ray crystallography provides the ultimate, unambiguous proof. It generates a 3D model of the molecule as it exists in the crystal lattice, confirming not only the

atomic connectivity but also the bond lengths, bond angles, and intermolecular interactions (like hydrogen bonding). Obtaining suitable single crystals can be the most challenging part of this process.

Expected Outcome: The crystal structure would definitively confirm the connectivity of the sulfonic acid group at the 3-position and the hydroxyl group at the 6-position. It would also resolve the tautomeric form present in the solid state (hydroxypyridine vs. pyridone) and detail the intricate hydrogen-bonding network involving the sulfonic acid, hydroxyl/keto group, and pyridine nitrogen.

Experimental Protocol: Crystal Growth and X-ray Diffraction

- **Crystallization:**
 - **Method:** Slow evaporation is the most common starting point.
 - **Solvent System:** Prepare a saturated solution of the compound in a suitable solvent (e.g., water, ethanol, or a mixture) at a slightly elevated temperature.
 - **Procedure:** Filter the solution to remove any particulate matter and allow the solvent to evaporate slowly and undisturbed over several days to weeks.^[5]
- **Crystal Mounting and Data Collection:**
 - A suitable single crystal is selected and mounted on a goniometer head.^[5]
 - The crystal is cooled in a stream of cold nitrogen gas (typically 100 K) to minimize thermal motion.
 - X-ray diffraction data are collected on a single-crystal X-ray diffractometer using monochromatic radiation (e.g., Mo K α).^{[5][6]}
- **Structure Solution and Refinement:**
 - The collected diffraction data are processed to solve the phase problem and generate an initial electron density map.

- An atomic model is built into the map and refined against the experimental data to yield the final, highly precise molecular structure.

Conclusion: Synthesizing the Data for Unambiguous Elucidation

The structure of **6-Hydroxypyridine-3-sulfonic acid** is confidently assigned by synthesizing the data from this multi-technique workflow. HRMS establishes the correct elemental formula. FT-IR confirms the presence of the key hydroxyl, sulfonic acid, and pyridine ring functional groups. A full suite of 1D and 2D NMR experiments elucidates the precise atomic connectivity of the C-H framework. Finally, single-crystal X-ray crystallography provides the definitive and unambiguous 3D structure, solidifying the conclusions drawn from the spectroscopic data. This integrated approach ensures the highest level of scientific integrity and provides a complete and trustworthy characterization of the target molecule.

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